

Technical Support Center: Neodymium Isotope Analysis by MC-ICP-MS

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

Cat. No.: B1265123

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This technical support center provides troubleshooting guidance and frequently asked questions to help researchers address matrix effects during the analysis of Neodymium (Nd) isotopes using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Frequently Asked Questions (FAQs)

Q1: What are matrix effects in the context of MC-ICP-MS analysis of Neodymium?

A1: In MC-ICP-MS, matrix effects are alterations in the ion signal of the analyte (Neodymium) caused by the presence of other components in the sample, known as the matrix. These effects can lead to either suppression or enhancement of the Nd signal, causing inaccurate and imprecise isotope ratio measurements.^{[1][2][3]} The main cause appears to be a disturbance of the ion beam's path through the instrument's ion optics and mass spectrometer due to the high concentration of matrix elements.^[2] Even the analyte itself can cause "self-induced matrix effects" if its concentration does not closely match that of the bracketing standard, particularly in dry plasma mode.^[4]

Q2: What are the common sources of matrix effects and interferences in Nd analysis?

A2: The primary sources of matrix effects and interferences in Nd isotope analysis are:

- **Isobaric Interferences:** These occur when isotopes of other elements have the same nominal mass as the Nd isotopes being measured. For Neodymium, the most significant isobaric interferences come from Cerium (Ce) and Samarium (Sm).[\[5\]](#)[\[6\]](#) Specifically, ^{142}Ce interferes with ^{142}Nd , while ^{144}Sm , ^{148}Sm , and ^{150}Sm interfere with ^{144}Nd , ^{148}Nd , and ^{150}Nd , respectively. [\[5\]](#)[\[6\]](#)
- **Polyatomic (or Molecular) Interferences:** These are ions formed from a combination of atoms from the plasma gas (Argon), sample matrix, and acids. An example that could affect Nd analysis is the formation of $^{141}\text{PrH}^+$, which can interfere with the measurement of ^{142}Nd .[\[5\]](#)
- **Non-spectral Matrix Effects:** These are caused by high concentrations of concomitant elements in the sample. Heavy matrix elements are known to cause the most severe signal suppression.[\[2\]](#) These effects can alter the physical properties of the sample solution, affecting nebulization efficiency, and can also cause space-charge effects in the ion beam, leading to mass-dependent fractionation.[\[2\]](#)[\[7\]](#)

Q3: How do matrix effects impact the accuracy and precision of Nd isotope ratios?

A3: Matrix effects can severely compromise the quality of Nd isotope data. Instrumental mass bias is greatly affected by the sample matrix, which can lead to inaccurate and imprecise measurements if not properly addressed.[\[5\]](#) For example, an uncorrected or improperly corrected interference from ^{144}Sm on ^{144}Nd will directly lead to an erroneous $^{143}\text{Nd}/^{144}\text{Nd}$ ratio. [\[8\]](#) Similarly, signal suppression or enhancement caused by the matrix can alter the measured intensity of Nd isotopes, leading to flawed results.[\[1\]](#)[\[2\]](#) The presence of matrix elements can also lead to deviations from expected mass fractionation behavior, making standard correction models less effective.[\[9\]](#)

Q4: What are the primary strategies to mitigate matrix effects for high-precision Nd analysis?

A4: The most effective strategy is to separate Nd from the sample matrix before analysis.[\[5\]](#)[\[10\]](#) This is typically achieved through multi-stage ion-exchange chromatography to quantitatively remove interfering elements like Ce and Sm, as well as other major matrix components.[\[5\]](#)[\[11\]](#) Other mitigation strategies include:

- Sample Dilution: Reduces the concentration of matrix components, thereby minimizing their influence.[\[1\]](#)[\[2\]](#)
- Matrix-Matching: Preparing calibration standards in a matrix that closely resembles the sample matrix.[\[1\]](#)
- Instrumental Optimization: Adjusting MC-ICP-MS parameters like carrier gas flow rate can help stabilize mass bias and reduce the impact of the matrix.[\[7\]](#)[\[12\]](#)
- Mathematical Corrections: Using software to perform on-line corrections for isobaric interferences. This requires measuring an interference-free isotope of the interfering element (e.g., ^{147}Sm or ^{149}Sm) to calculate and subtract the contribution of the interfering isotopes (e.g., ^{144}Sm , ^{148}Sm , ^{150}Sm).[\[6\]](#)

Troubleshooting Guide

Issue: My measured Nd isotope ratios (e.g., $^{143}\text{Nd}/^{144}\text{Nd}$) are inaccurate or imprecise.

This is a common problem often linked to uncorrected interferences or matrix-induced mass bias.

- Possible Cause 1: Isobaric Interference. The most likely culprits are ^{144}Sm interfering with ^{144}Nd and ^{142}Ce with ^{142}Nd .[\[5\]](#) Even small amounts of Sm can significantly affect the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio if not corrected.[\[6\]](#)[\[11\]](#)
 - Solution:
 - Improve Chemical Separation: Re-evaluate your column chemistry protocol to ensure quantitative removal of Sm and Ce. A two-column separation process is often recommended.[\[5\]](#)[\[11\]](#)
 - Apply Mathematical Correction: If trace amounts of Sm remain (e.g., $\text{Sm}/\text{Nd} < 0.04$), an on-line mathematical correction can be applied.[\[11\]](#) This involves monitoring an interference-free Sm isotope (like ^{147}Sm or ^{149}Sm) to calculate the signal contribution from interfering Sm isotopes, which is then subtracted from the measured Nd signals.[\[6\]](#) Be aware that the accuracy of this correction depends on correctly assessing the mass bias of Sm.[\[6\]](#)

- Possible Cause 2: Inadequate Matrix Removal. Residual matrix components can alter the instrument's mass fractionation behavior, leading to inaccurate results even after standard mass bias correction.[\[5\]](#)[\[9\]](#)
 - Solution: Enhance the matrix separation procedure. The goal is to achieve a pure Nd fraction, on par with the reference standard used for calibration.[\[5\]](#) This may involve using a multi-step chromatographic procedure, starting with a cation exchange resin to separate Rare Earth Elements (REEs) from major elements, followed by a specific resin (like Ln-Spec) to isolate Nd from other REEs.[\[9\]](#)
- Possible Cause 3: Matrix-Induced Mass Bias. The presence of matrix elements can change the plasma conditions and ion transmission, affecting the mass bias in a way that standard correction laws cannot fully account for.[\[7\]](#)[\[9\]](#)
 - Solution:
 - Matrix-Matching: Ensure your standards and samples are in a similar acid concentration and have a similar overall matrix composition, if possible.[\[1\]](#)
 - Instrument Tuning: Optimize plasma conditions. For instance, operating at a slightly elevated carrier gas flow rate, even at the cost of some sensitivity, can stabilize the mass bias against matrix effects.[\[7\]](#)[\[12\]](#)

Issue: I am observing significant signal suppression or enhancement for Neodymium.

Signal drift, suppression, or enhancement is a classic symptom of non-spectral matrix effects.

- Possible Cause 1: High Total Dissolved Solids (TDS). A high concentration of matrix elements affects the sample introduction system and the plasma itself.[\[2\]](#)
 - Solution: Dilute the sample to reduce the TDS. The matrix effect depends more on the absolute concentration of the matrix element than on the matrix-to-analyte ratio.[\[2\]](#)
- Possible Cause 2: Space-Charge Effects. A high ion current from a major matrix element can repel the paths of the lighter analyte ions (like Nd) in the region behind the skimmer cone and in the ion optics, reducing transmission efficiency.

- Solution: Improve the chemical separation to remove the major matrix elements. If separation is not feasible, dilution is the next best option.[\[2\]](#)
- Possible Cause 3: Mismatched Analyte Concentration. A significant difference in Nd concentration between the sample and the bracketing standard can cause a "self-induced matrix effect," leading to inaccurate mass bias correction.[\[4\]](#)
 - Solution: Prepare samples and standards to have Nd concentrations that match as closely as possible, typically within 10% of each other.

Data Summary Tables

Table 1: Key Isobaric and Polyatomic Interferences in Neodymium Isotope Analysis

Neodymium Isotope	Natural Abundance (%)	Interfering Species	Notes on Correction
^{142}Nd	27.13	^{142}Ce	Requires excellent chemical separation of Ce from Nd.[5]
^{143}Nd	12.18	None	Radiogenic isotope of interest.
^{144}Nd	23.80	^{144}Sm	Most critical interference to correct for $^{143}\text{Nd}/^{144}\text{Nd}$. [8]
^{145}Nd	8.30	None	Stable isotope.
^{146}Nd	17.19	None	Often used as the reference isotope for mass bias correction (e.g., $^{146}\text{Nd}/^{144}\text{Nd}$).
^{148}Nd	5.76	^{148}Sm	Correction is necessary for accurate stable isotope studies.[6]
^{150}Nd	5.64	^{150}Sm	Correction is necessary for accurate stable isotope studies.[6]

Experimental Protocols

Protocol: Two-Stage Column Chromatography for Nd Purification from Geological Samples

This protocol is a generalized procedure for separating Nd from rock matrices, inspired by common methodologies.[5][9]

Objective: To achieve a pure Nd fraction, free from major matrix elements and isobaric interferences (especially Sm and Ce), with >99.5% recovery.[5]

Step 1: Sample Digestion

- Weigh approximately 0.5–1 g of whole-rock powder into a Savillex beaker.
- Add a 4:1 mixture of concentrated HF and HNO₃.
- Heat at 150 °C for 48 hours on a hot plate.
- Evaporate to dryness.
- Re-dissolve the sample in 7 M HNO₃ and evaporate to dryness. Repeat this step three times to break down any insoluble fluorides.^[5]

Step 2: Column 1 - Major Matrix Element Removal (Cation Exchange)

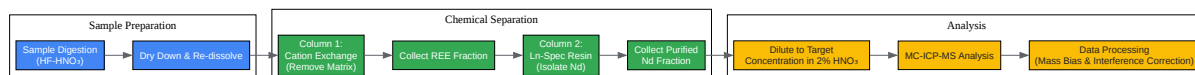
- Prepare a 2 mL capacity BioRad column with AG50W-X8 (200–400 mesh) cation exchange resin.
- Condition the resin with 0.5 M HNO₃.
- Dissolve the dried sample in a 5 mL solution of 0.5 M HNO₃–0.1 M HF and load it onto the column.^[5]
- Elute the major matrix elements with a suitable acid mixture (e.g., 2.5 M HCl).
- Elute the entire REE fraction with a stronger acid (e.g., 6 M HCl).
- Collect the REE fraction and evaporate to dryness.

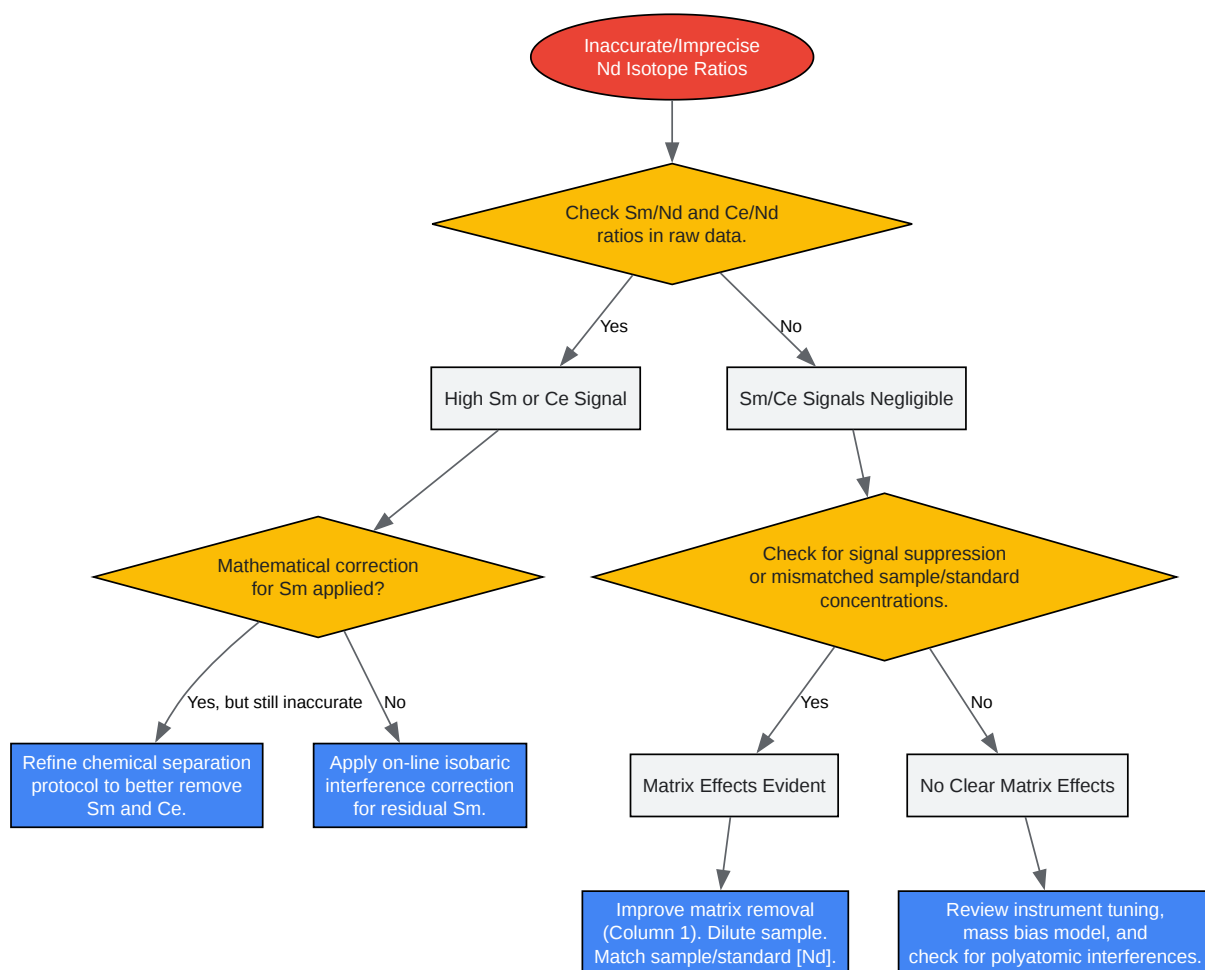
Step 3: Column 2 - Separation of Nd from other REEs (Ln-Spec Resin)

- Prepare a column with Eichrom Ln-Spec resin.
- Condition the resin with 0.25 M HCl.
- Dissolve the dried REE fraction from Step 2 in 0.25 M HCl and load it onto the column.
- Elute other REEs using step-wise additions of increasing HCl molarity. The light REEs (LREEs) will elute before the heavy REEs (HREEs).

- Collect the Nd fraction based on a pre-calibrated elution curve for the specific resin batch and column geometry. It is crucial to collect the entire Nd peak to avoid inducing isotopic fractionation.[10]
- Evaporate the purified Nd fraction to dryness. It is now ready to be re-dissolved in dilute HNO₃ (e.g., 2%) for MC-ICP-MS analysis.

Visualizations





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References

- [1. drawellanalytical.com](https://drawellanalytical.com) [drawellanalytical.com]
- [2. Matrix-effect observations in inductively coupled plasma mass spectrometry - Journal of Analytical Atomic Spectrometry \(RSC Publishing\)](#) [pubs.rsc.org]
- [3. spectroscopyonline.com](https://spectroscopyonline.com) [spectroscopyonline.com]
- [4. goldschmidtabstracts.info](https://goldschmidtabstracts.info) [goldschmidtabstracts.info]
- [5. Ultra-high-precision Nd-isotope measurements of geological materials by MC-ICPMS - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. tools.thermofisher.com](https://tools.thermofisher.com) [tools.thermofisher.com]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. researchgate.net](https://researchgate.net) [researchgate.net]
- [9. oceanrep.geomar.de](https://oceanrep.geomar.de) [oceanrep.geomar.de]
- [10. Frontiers | Industrially Purified Nd Materials Identified by Distinct Mass-Dependent Isotopic Composition](#) [frontiersin.org]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]
- [12. Effects of operating conditions and matrix on mass bias in MC-ICPMS | Semantic Scholar](#) [semanticscholar.org]
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